

Technical Guide: Cbz-2-Methoxy-D-Phenylalanine

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Compound of Interest

Compound Name: Cbz-2-Methoxy-D-Phenylalanine

Cat. No.: B1579216

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CAS: 1270296-34-8 Formula: $C_{18}H_{19}NO_5$ Molecular Weight: 329.35 g/mol

Executive Summary

Cbz-2-Methoxy-D-Phenylalanine is a specialized chiral building block utilized in the synthesis of proteolytically stable peptidomimetics and pharmacologically active small molecules.^[1] This compound combines three critical structural features: the D-configuration (conferring resistance to enzymatic degradation), the 2-methoxy substituent (introducing steric constraints and electronic modulation), and the Cbz (Z) protecting group (allowing for orthogonal synthetic strategies).^{[1][2]}

For drug development professionals, this molecule represents a strategic tool for "conformational locking."^{[1][2]} The ortho-methoxy group restricts rotation around the $C\alpha-C\beta$ and $C\beta-C\gamma$ bonds, often freezing bioactive peptides into high-affinity conformations selective for GPCRs and kinase targets.^[1]

Chemical Profile & Structural Logic^{[1][3][4]}

Structural Architecture

The molecule consists of a D-phenylalanine backbone modified at the ortho position of the phenyl ring.^[1]

Feature	Functionality in Drug Design
D-Enantiomer	Inverts stereochemistry relative to natural L-amino acids. Prevents recognition by endogenous proteases (e.g., chymotrypsin), significantly extending plasma half-life (^[1] ^[2]).
2-Methoxy Group	Steric: Creates a clash with the peptide backbone, restricting and torsion angles. ^[1] Electronic: Electron-donating group (EDG) increases electron density on the aromatic ring, influencing stacking interactions in receptor binding pockets. ^[1] ^[2]
Cbz Group	Carbobenzyloxy protection renders the amine inert during carboxyl-activation steps. It is cleaved via catalytic hydrogenolysis (^[1] ^[2] /Pd) or strong acids (HBr/AcOH), offering orthogonality to acid-labile groups like Boc or base-labile groups like Fmoc. ^[1] ^[2]

Physicochemical Properties^[1]^[5]

- Appearance: White to off-white crystalline powder.^[1]
- Solubility: Soluble in organic solvents (DCM, DMF, MeOH); insoluble in water.^[1]^[2]
- Purity Standard:

98% (HPLC), with enantiomeric excess (

)

99% required to prevent diastereomeric scrambling in downstream synthesis.

Applications in Drug Discovery[4][6]

Conformational Restriction

In medicinal chemistry, flexible peptides often suffer from entropy penalties upon binding.[1][2] Incorporating **Cbz-2-Methoxy-D-Phenylalanine** limits the conformational ensemble. The 2-methoxy substituent forces the side chain into specific orientations, often favoring gauche(-) or trans rotamers, which can mimic the bioactive pose of natural ligands while excluding non-productive binding modes.[1][2]

Metabolic Stability Engineering

Replacing L-Phe with D-Phe derivatives is a "gold standard" modification for increasing stability. The addition of the methoxy group further protects the aromatic ring from metabolic oxidation by cytochrome P450 enzymes, which typically target the electron-rich para position; the ortho substitution alters the metabolic soft spot.[1]

Experimental Protocols

Note: As a Senior Application Scientist, I recommend the following protocols based on high-yield, stereoconservative methodologies.

Protocol A: Cbz Deprotection (Hydrogenolysis)

Objective: Removal of the N-terminal protection to liberate the free amine for subsequent coupling.[1] Mechanism: Pd-catalyzed cleavage of the benzyl ester bond, releasing toluene and

[1]

- Preparation: Dissolve 1.0 mmol of **Cbz-2-Methoxy-D-Phenylalanine** derivative in 10 mL of anhydrous Methanol (MeOH).

- **Catalyst Addition:** Under an inert Argon atmosphere, carefully add 10% Pd/C (10 wt% loading).^{[1][2]} Caution: Pd/C is pyrophoric.^[1]
- **Hydrogenation:** Purge the vessel with gas (balloon pressure is sufficient). Stir vigorously at Room Temperature (RT) for 2–4 hours.
- **Monitoring:** Monitor via TLC (SiO₂, 5% MeOH in DCM). The starting material () should disappear, and a baseline amine spot should appear (ninhydrin positive).^{[1][2]}
- **Workup:** Filter the mixture through a Celite pad to remove the catalyst. Wash the pad with MeOH.^[1] Concentrate the filtrate in vacuo to yield the free amine.^[1]

Protocol B: Peptide Coupling (HATU Method)

Objective: Coupling **Cbz-2-Methoxy-D-Phenylalanine** to a resin-bound amine or free amino ester. **Rationale:** The steric bulk of the ortho-methoxy group requires a potent coupling agent like HATU to drive the reaction and minimize racemization.^[1]

- **Activation:** In a dry vial, combine:
 - **Cbz-2-Methoxy-D-Phenylalanine** (1.0 equiv)^[2]
 - HATU (1.1 equiv)^{[1][2]}
 - HOAt (1.1 equiv - optional, suppresses racemization)^{[1][2]}
 - DMF (anhydrous, 0.2 M concentration)^{[1][2]}
- **Base Addition:** Add DIPEA (2.5 equiv). Stir for 2 minutes to form the activated ester.
- **Coupling:** Add the activated solution to the amine component (1.0 equiv).
- **Reaction:** Stir at RT for 2–12 hours.
 - **Tip:** For extremely hindered couplings, microwave irradiation (50°C, 20W, 15 min) can improve yields.^{[1][2]}

- Quench: Dilute with EtOAc, wash with 1N HCl, sat.

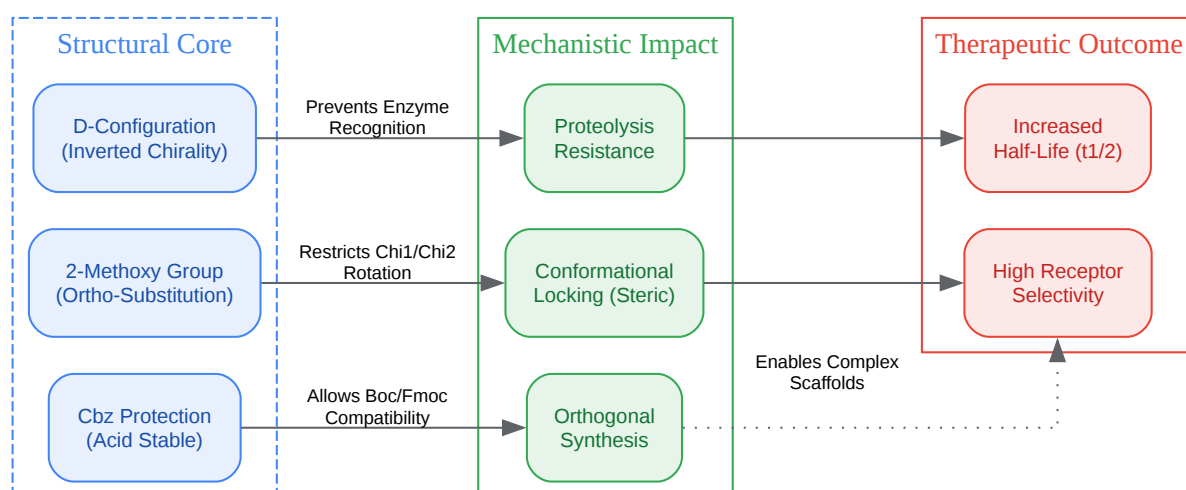
, and brine.[1][2] Dry over

. [1]

Visualization of Workflows

Synthesis & Application Logic

The following diagram illustrates the strategic utility of this compound, from its unique structural features to its role in final drug candidates.



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Caption: Mechanistic flow detailing how structural features of Cbz-2-Methoxy-D-Phe translate to therapeutic efficacy.

Quality Control & Storage

To ensure experimental reproducibility, the following QC parameters must be verified upon receipt:

Test	Specification	Method
Identity	Proton NMR ()	Confirm aromatic region integration (Cbz + Phenyl) and methoxy singlet (ppm).
Chiral Purity		Chiral HPLC (e.g., Chiralpak AD-H column, Hexane/IPA mobile phase).
Chemical Purity		RP-HPLC (C18, /MeCN gradient with 0.1% TFA).[1][2]
Storage	2–8°C	Store under inert gas (Nitrogen/Argon) to prevent oxidation; keep desiccated.

References

- BenchChem. (2025).[1] An In-depth Technical Guide to N-Carbobenzyloxy-Alanine (Cbz-Alanine). Retrieved from (Contextual reference for Cbz-protection chemistry).[1][2]
- National Institutes of Health (NIH). (2015).[1] Synthesis of d- and l-Phenylalanine Derivatives by Phenylalanine Ammonia Lyases. PMC. Retrieved from .[1][2]
- MDPI. (2023).[1] 2-Phenethylamines in Medicinal Chemistry: A Review. Molecules. Retrieved from .[1][2]
- Guide to Pharmacology. (2025). D-Phenylalanine Ligand Page. IUPHAR/BPS.[1] Retrieved from .[1][2]
- Chem-Impex. (2025).[1] D-2-Methoxyphenylalanine Product Data. Retrieved from .[1][2]

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Sources

- 1. D-phenylalanine | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- 2. Phenylalanine-derived β -lactam TRPM8 antagonists: revisiting configuration and new benzoyl derivatives [explorationpub.com]
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